

Application Notes and Protocols for In Vivo Administration of Metabolex-36

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Compound of Interest

Compound Name: Metabolex-36

Cat. No.: B608977

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and in vivo administration of **Metabolex-36**, a selective G protein-coupled receptor 120 (GPR120/FFAR4) agonist. The following sections detail the necessary materials, formulation procedures, and administration guidelines for preclinical studies in murine models.

Product Information and Storage

- Product Name: **Metabolex-36**
- Mechanism of Action: Selective GPR120 agonist. Activation of GPR120 stimulates Gαq, Gαs, and β-arrestin signaling pathways, leading to increased GLP-1 secretion and anti-inflammatory effects.^[1]
- Solubility: Soluble in Dimethyl Sulfoxide (DMSO).
- Storage Conditions: For short-term storage (days to weeks), keep at 0 - 4°C in a dry, dark environment. For long-term storage (months to years), store at -20°C.

In Vivo Formulation and Dosing

Quantitative Data Summary

The following table summarizes key in vitro and in vivo parameters for **Metabolex-36** in mice.

Parameter	Value	Species	Assay/Route	Reference
EC50 (mouse GPR120)	130 ± 20 nM	Mouse	Dynamic Mass Redistribution (DMR)	[1]
EC50 (human GPR120)	1800 ± 190 nM	Human	Calcium Mobilization	[1]
Oral Gavage Dose (OGTT)	30, 100, 300 mg/kg	Mouse	Oral Glucose Tolerance Test	[2][3]
Oral Gavage Dose (IVGTT)	100 mg/kg	Mouse	Intravenous Glucose Tolerance Test	[1]
Vehicle for Oral Gavage	0.5% HPMC, 0.1% Tween-80 in water	Mouse	In vivo studies	[1]
Pharmacokinetic Note	Short half-life, suitable for acute studies	Mouse	In vivo studies	[1]

Preparation of Dosing Solution for Oral Gavage

This protocol describes the preparation of a 10 mg/mL suspension of **Metabolex-36** in a vehicle suitable for oral administration in mice.

Materials:

- **Metabolex-36** powder
- Hydroxypropyl methylcellulose (HPMC)
- Tween-80 (Polysorbate 80)
- Sterile, deionized water
- Sterile conical tubes (15 mL and 50 mL)

- Magnetic stirrer and stir bar
- Sonicator (optional)
- Analytical balance
- Spatula

Protocol:

- Prepare the Vehicle (0.5% HPMC, 0.1% Tween-80 in water):
 - For 10 mL of vehicle, weigh 50 mg of HPMC and 10 mg of Tween-80.
 - In a 15 mL conical tube, add the Tween-80 to 9.94 mL of sterile water. Mix thoroughly.
 - Slowly add the HPMC to the Tween-80 solution while vortexing or stirring to prevent clumping.
 - Stir the solution for at least 1 hour, or until the HPMC is fully dissolved and the solution is clear. Gentle heating can aid dissolution, but the solution should be cooled to room temperature before adding the compound.
- Prepare the **Metabolex-36** Suspension:
 - Weigh the required amount of **Metabolex-36**. For a 10 mg/mL solution, weigh 100 mg of **Metabolex-36** for a final volume of 10 mL.
 - Add the weighed **Metabolex-36** powder to the prepared vehicle.
 - Vortex the suspension vigorously for 5-10 minutes to ensure a homogenous mixture.
 - For improved homogeneity, sonicate the suspension for 10-15 minutes.
 - Visually inspect the suspension to ensure there are no large aggregates.
- Administration:

- The typical volume for oral gavage in mice is 5-10 mL/kg. For a 25g mouse, a 100 mg/kg dose would require the administration of 0.25 mL of the 10 mg/mL suspension.
- Administer the suspension immediately after preparation to ensure homogeneity. If not used immediately, vortex the suspension again before each administration.

Experimental Protocol: Oral Glucose Tolerance Test (OGTT) in Mice

This protocol outlines the procedure for conducting an OGTT in mice using an oral gavage of **Metabolex-36**.

Materials:

- **Metabolex-36** dosing solution (prepared as described above)
- Glucose solution (2 g/kg body weight)
- Glucometer and test strips
- Mice (e.g., C57BL/6J)
- Animal scale
- Oral gavage needles (20-22 gauge, ball-tipped)
- Syringes (1 mL)
- Blood collection tubes (e.g., EDTA-coated capillaries)
- Timer

Protocol:

- Animal Acclimatization and Fasting:
 - House the mice in a controlled environment for at least one week before the experiment.

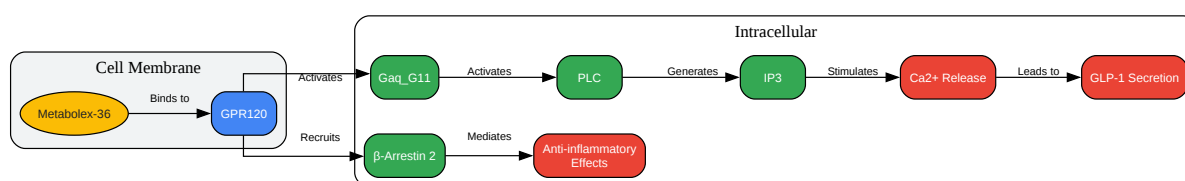
- Fast the mice for 6 hours prior to the experiment, with free access to water.
- Baseline Measurements:
 - Weigh each mouse to calculate the required dose of **Metabolex-36** and glucose.
 - Obtain a baseline blood glucose reading ($t = -30$ min) from the tail vein.
- **Metabolex-36** Administration:
 - Administer the prepared **Metabolex-36** suspension or vehicle control via oral gavage at the desired dose (e.g., 100 mg/kg).
- Glucose Challenge:
 - Thirty minutes after the administration of **Metabolex-36** ($t = 0$ min), administer the glucose solution (2 g/kg) via oral gavage.
- Blood Glucose Monitoring:
 - Measure blood glucose levels at 15, 30, 60, 90, and 120 minutes after the glucose challenge.
 - Collect a small drop of blood from the tail vein for each measurement.
- Data Analysis:
 - Plot the mean blood glucose concentration versus time for each treatment group.
 - Calculate the area under the curve (AUC) for blood glucose to quantify the glucose excursion.

Signaling Pathways and Experimental Workflow

GPR120 Signaling Pathway

Activation of GPR120 by **Metabolex-36** initiates two primary signaling cascades:

- **Gαq/11 Pathway:** This pathway leads to the activation of Phospholipase C (PLC), which in turn generates inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 stimulates the release of intracellular calcium, contributing to the secretion of glucagon-like peptide-1 (GLP-1).
- **β-Arrestin-2 Pathway:** This pathway is responsible for the anti-inflammatory effects of GPR120 activation.

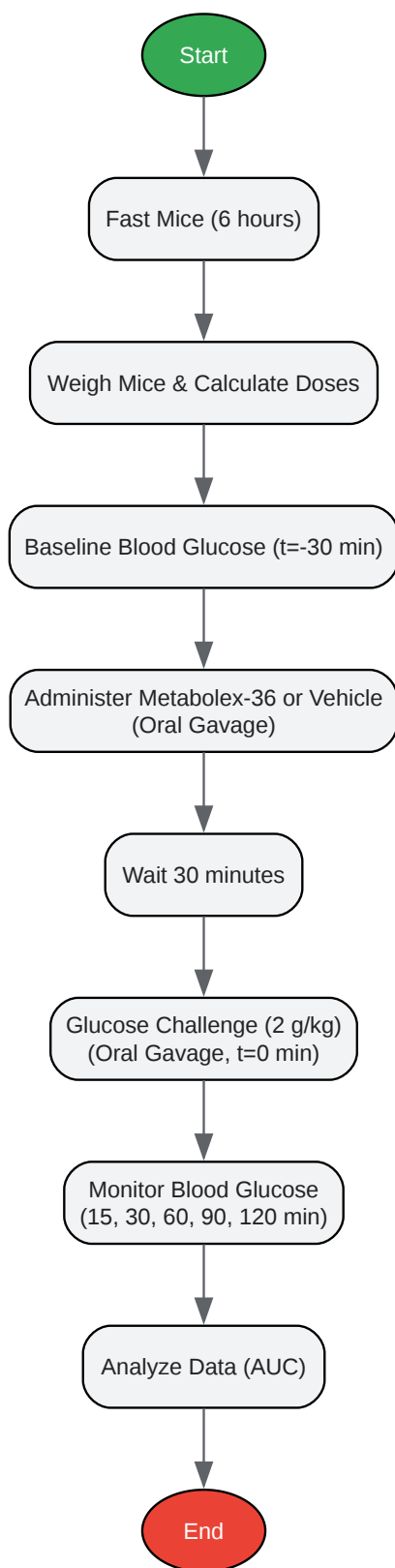


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Caption: GPR120 signaling cascade initiated by **Metabolex-36**.

Experimental Workflow for Oral Glucose Tolerance Test

The following diagram illustrates the key steps in performing an oral glucose tolerance test with **Metabolex-36**.



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Caption: Workflow for an in vivo Oral Glucose Tolerance Test.

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References

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